

16-Keto Aspergillimide producing fungus Aspergillus strain IMI 337664

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Compound of Interest

Compound Name: 16-Keto Aspergillimide

Cat. No.: B11930023

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16-Keto Aspergillimide: A Technical Guide for Researchers

An In-depth Examination of the Fungal Metabolite from Aspergillus strain IMI 337664

This technical guide provides a comprehensive overview of **16-Keto Aspergillimide**, a novel anthelmintic agent isolated from the fungus Aspergillus strain IMI 337664. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on the compound's biosynthesis, chemical properties, biological activity, and the experimental protocols for its production and evaluation.

Introduction

16-Keto Aspergillimide, also known by its designation SB202327, is a fungal secondary metabolite belonging to the aspergillimide class of compounds. It was first isolated from Aspergillus strain IMI 337664, a fungus that also produces other related anthelmintic compounds, including aspergillimide and several paraherquamides. Structurally, the aspergillimides are related to the paraherquamide family of compounds but are distinguished by the absence of a dioxygenated seven-membered ring and its fused phenyl ring, which is replaced by a C8-keto group.

Physicochemical Properties

16-Keto Aspergillimide is a white solid with a melting point exceeding 300°C. Its molecular formula is C₂₀H₂₇N₃O₄, corresponding to a molecular weight of 373.46 g/mol. The compound is reported to be soluble in ethanol, methanol, and dimethyl sulfoxide (DMSO).

Table 1: Physicochemical Properties of **16-Keto Aspergillimide**

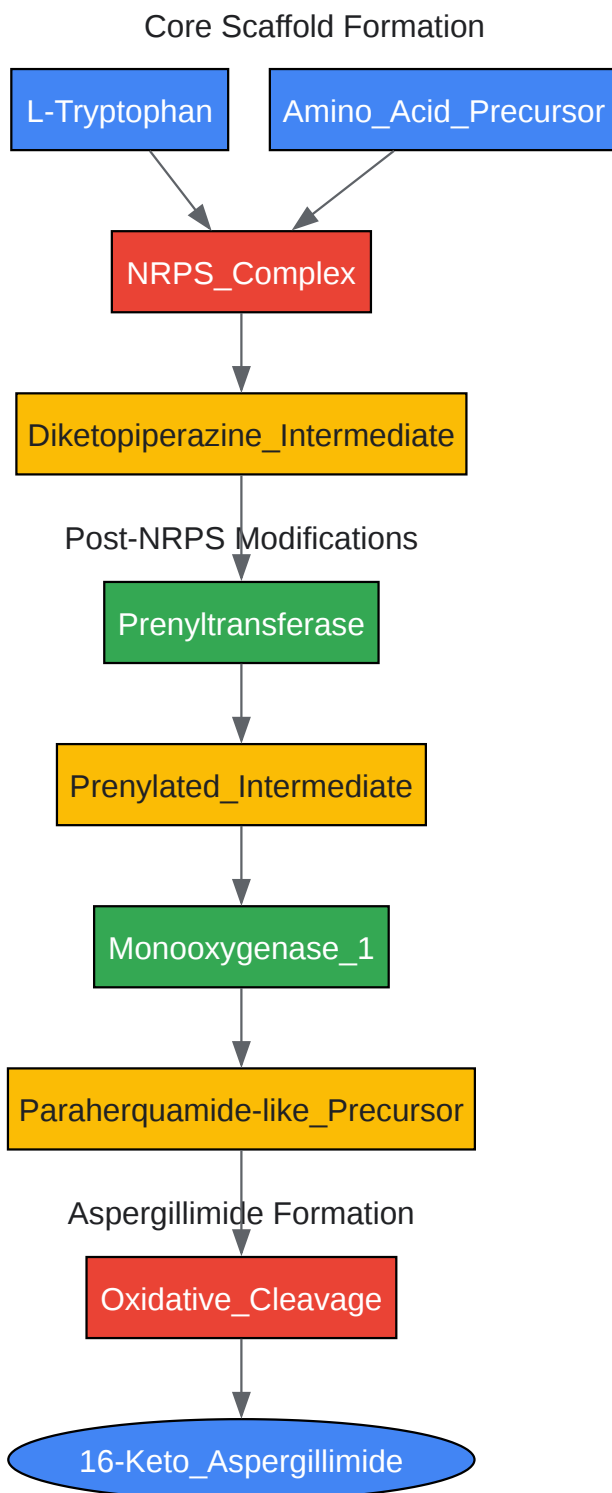
| Property | Value | Reference |
|-------------------|---|-----------|
| Molecular Formula | C ₂₀ H ₂₇ N ₃ O ₄ | [1] |
| Molecular Weight | 373.46 | [1] |
| Appearance | White solid | [1] |
| Melting Point | >300°C | [1] |
| Solubility | Soluble in ethanol, methanol, DMSO | [1] |
| CAS Number | 199784-50-4 | [1] |

Biosynthesis

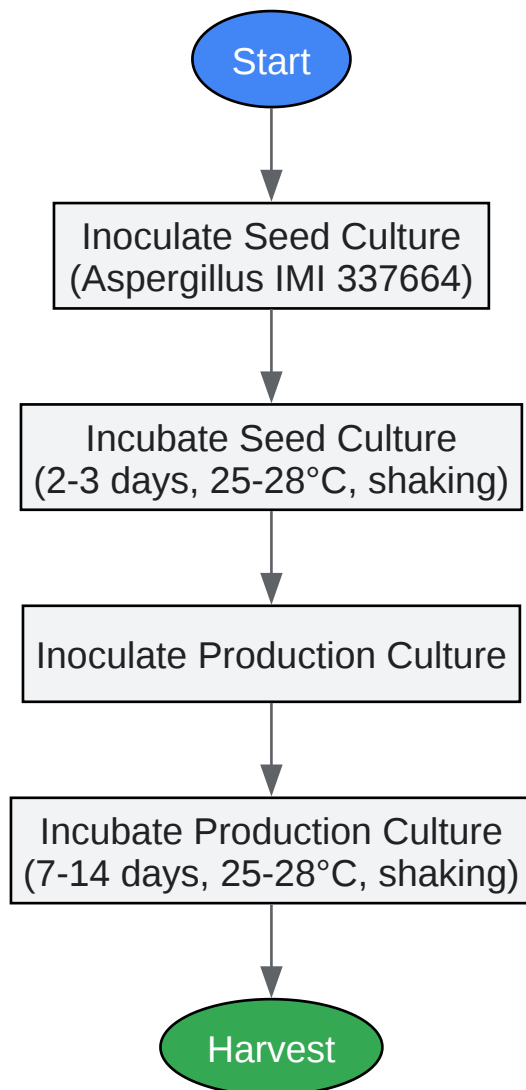
While the specific biosynthetic pathway for **16-Keto Aspergillimide** has not been fully elucidated, its structural similarity to the paraherquamides suggests a related biosynthetic route. The biosynthesis of paraherquamides involves a complex series of enzymatic reactions, including the action of non-ribosomal peptide synthetases (NRPSs), prenyltransferases, and flavin-dependent monooxygenases.

A putative biosynthetic pathway for aspergillimides likely begins with the condensation of L-tryptophan and another amino acid precursor by an NRPS. This is followed by a series of modifications, including prenylation and oxidative cyclizations, catalyzed by various enzymes to form the core structure. The formation of the characteristic C8-keto group in aspergillimides likely results from the cleavage of the indole ring of a paraherquamide-like precursor.

Putative Biosynthetic Pathway of Aspergillimides



Fermentation Workflow



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References

- 1. Evaluation of broad-spectrum anthelmintic activity in a novel assay against *Haemonchus contortus*, *Trichostrongylus colubriformis* and *T. sigmodontis* in the gerbil *Meriones*

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